

Technical Guide: 3-Bromo-4-(trifluoromethyl)benzaldehyde (CAS 372120-55-3)

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Compound of Interest

Compound Name: 3-Bromo-4-(trifluoromethyl)benzaldehyde

Cat. No.: B112541

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of publicly available information regarding the chemical compound with CAS number 372120-55-3. Significant gaps in the literature exist, particularly concerning experimental data and biological activity. The information herein should be used for informational purposes only and not as a substitute for thorough, independent research and experimental verification.

Introduction

3-Bromo-4-(trifluoromethyl)benzaldehyde is a halogenated aromatic aldehyde.^[1] Such compounds, featuring both bromine and a trifluoromethyl group, are recognized as important intermediates in the synthesis of complex organic molecules, particularly in the pharmaceutical and agrochemical industries.^[1] The electron-withdrawing nature of the trifluoromethyl group and the synthetic versatility of the aldehyde and bromo functionalities make it a potentially valuable building block for medicinal chemistry and materials science.

Physicochemical Properties

Comprehensive experimental data for **3-Bromo-4-(trifluoromethyl)benzaldehyde** is limited in publicly accessible literature. The following tables summarize available predicted and some

experimental data for the compound and a closely related isomer.

Table 1: Physicochemical Properties of **3-Bromo-4-(trifluoromethyl)benzaldehyde** (CAS 372120-55-3)

Property	Value	Source
Molecular Formula	C ₈ H ₄ BrF ₃ O	[2]
Molecular Weight	253.02 g/mol	[2]
Appearance	White solid	
Boiling Point	244.6 ± 40.0 °C (Predicted)	[1]
Density	1.677 ± 0.06 g/cm ³ (Predicted)	[1]
Flash Point	101.7 ± 27.3 °C (Predicted)	[1]
LogP	3.28 (Predicted)	
Topological Polar Surface Area (TPSA)	17.07 Å ²	

Hazards and Safety Information

Based on available safety data sheets from suppliers, **3-Bromo-4-(trifluoromethyl)benzaldehyde** is classified with the following hazards.

Table 2: GHS Hazard Classification

Hazard Class	Hazard Statement
Acute toxicity, oral (Category 4)	H302: Harmful if swallowed
Skin irritation (Category 2)	H315: Causes skin irritation
Eye irritation (Category 2A)	H319: Causes serious eye irritation
Specific target organ toxicity - single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation

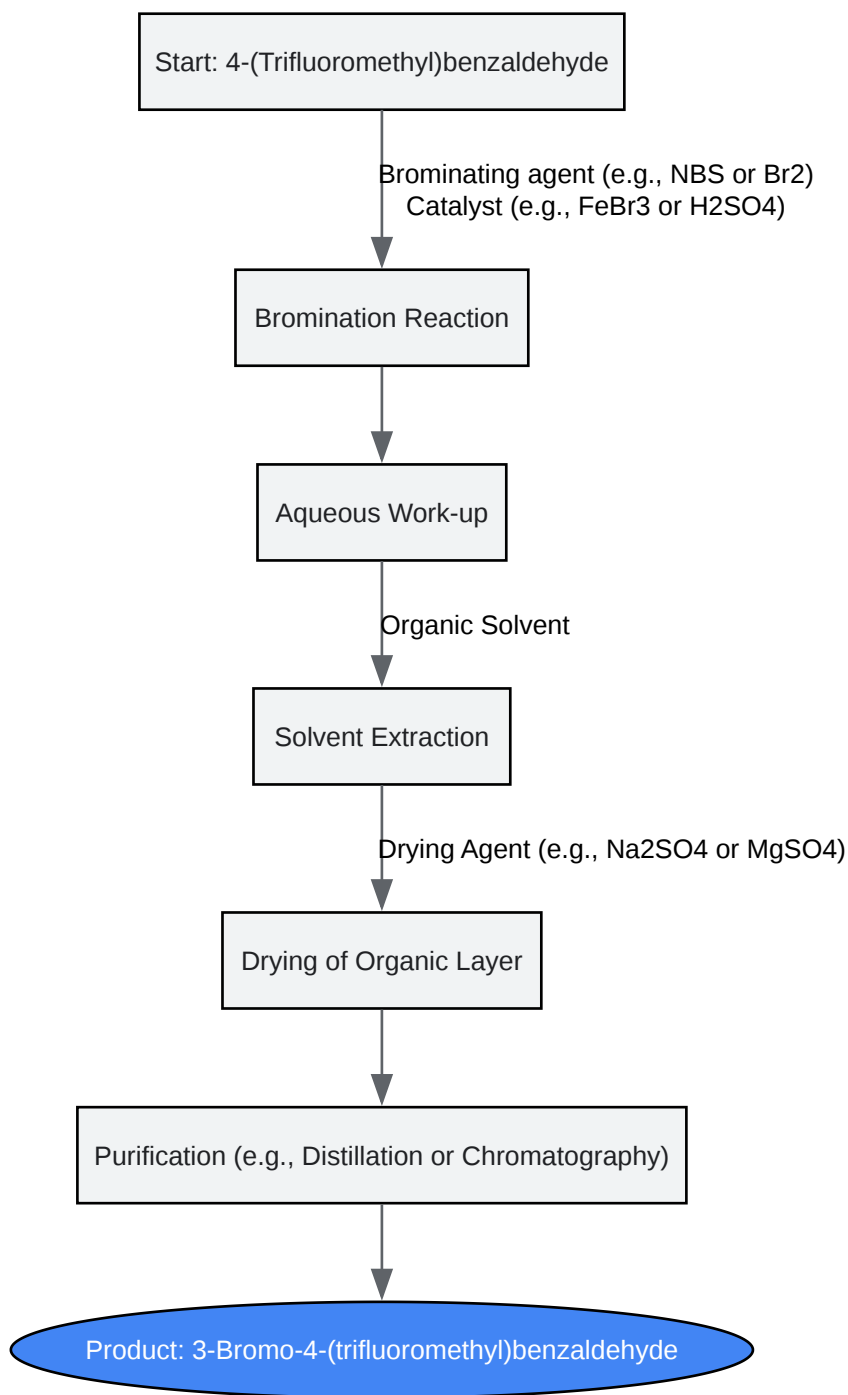
Safety Precautions:

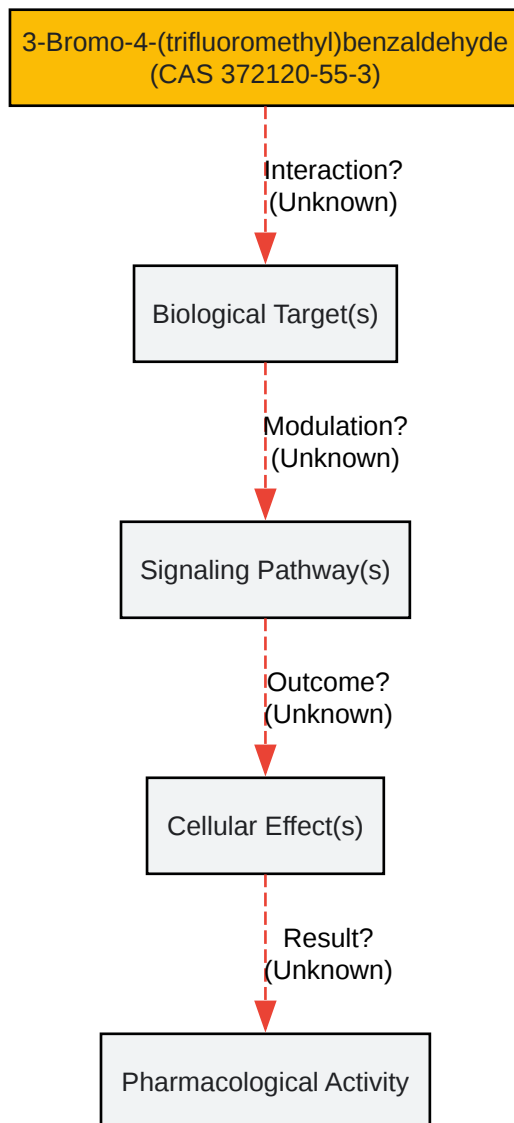
- Handling: Use in a well-ventilated area. Wear protective gloves, clothing, and eye/face protection. Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Storage: Store in a cool, dry place in a tightly sealed container.
- First Aid:
 - If swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.
 - If on skin: Wash with plenty of water. If skin irritation occurs, get medical advice/attention.
 - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
 - If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.

Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **3-Bromo-4-(trifluoromethyl)benzaldehyde** (CAS 372120-55-3) is not readily available in the reviewed literature. However, a plausible synthetic route can be inferred from established organic chemistry principles and published procedures for structurally similar compounds. A likely precursor for this synthesis is 4-(trifluoromethyl)benzaldehyde.

The following is a generalized workflow for such a synthesis.





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References

- 1. [guidechem.com](https://www.guidechem.com) [guidechem.com]
- 2. 372120-55-3 | 3-bromo-4-(trifluoromethyl)benzaldehyde - Aromsyn Co.,Ltd. [aromsyn.com]

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